

Technical Support Center: 2-Amino-6-hydroxyhexanoic Acid

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Compound of Interest

Compound Name: 2-Amino-6-hydroxyhexanoic acid

Cat. No.: B3434865

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This guide provides comprehensive technical support for the proper storage, handling, and troubleshooting of **2-Amino-6-hydroxyhexanoic acid** (CAS: 305-77-1). Designed for researchers, scientists, and drug development professionals, this document synthesizes manufacturer recommendations and established biochemical principles to ensure the integrity and stability of your experimental starting material.

Part 1: Frequently Asked Questions (FAQs) on Storage & Handling

This section addresses the most common inquiries regarding the day-to-day handling and storage of **2-Amino-6-hydroxyhexanoic acid**.

Question 1: What is the recommended storage temperature for **2-Amino-6-hydroxyhexanoic acid**?

Answer: The optimal storage temperature for **2-Amino-6-hydroxyhexanoic acid** is 2-8°C.^[1] This refrigerated condition is crucial for minimizing the rate of potential degradation reactions over the long term. Storing the compound in a standard laboratory refrigerator is the recommended practice.^{[2][3]}

Question 2: How sensitive is this compound to moisture and air?

Answer: **2-Amino-6-hydroxyhexanoic acid** is classified as hygroscopic.^{[1][3]} This is a critical chemical property meaning the compound readily absorbs moisture from the atmosphere.

Exposure to moist air can lead to clumping, which makes accurate weighing difficult, and more significantly, can initiate hydrolysis, altering the compound's chemical structure and purity. Therefore, it is imperative to store it in a dry environment and to keep the container tightly sealed.[2][3][4][5]

Question 3: Should I protect **2-Amino-6-hydroxyhexanoic acid** from light?

Answer: Yes. While not as critical as temperature and moisture control, some suppliers recommend protecting the compound from direct light.[4][6] Prolonged exposure to UV or high-intensity light can provide the energy to initiate photo-degradation pathways. As a best practice, store the container in a dark location within the refrigerator, such as in a box or a dark-colored secondary container.

Question 4: What is the appropriate container for storing the solid compound?

Answer: The compound should be stored in the original manufacturer's container whenever possible. If you need to transfer it, use a tightly sealed, airtight container made of an inert material (e.g., amber glass or a high-quality polymer vial with a secure cap). The key is to ensure the seal is robust enough to prevent moisture ingress.[2][3][5]

Question 5: What materials are incompatible with **2-Amino-6-hydroxyhexanoic acid**?

Answer: You must avoid storing or mixing **2-Amino-6-hydroxyhexanoic acid** with strong oxidizing agents.[2] The amino and hydroxyl functional groups in the molecule are susceptible to oxidation, which would lead to degradation and the formation of impurities.

Part 2: Troubleshooting Guide for Experimental Issues

This section is designed to help you diagnose and resolve common problems that may be linked to the storage and handling of **2-Amino-6-hydroxyhexanoic acid**.

Scenario 1: My solid **2-Amino-6-hydroxyhexanoic acid** appears clumpy or has changed in appearance.

- Probable Cause: This is a classic sign of moisture absorption due to its hygroscopic nature. [1] The container was likely not sealed properly or was left open in an ambient environment

for an extended period.

- **Scientific Explanation:** The polar amino and hydroxyl groups in the molecule readily form hydrogen bonds with water molecules from the air, causing the powder to aggregate and clump. This can be the first step in hydrolysis, which can compromise the sample's integrity.
- **Recommended Action:**
 - Visually inspect the material. If discoloration is also present, degradation is highly likely, and the vial should be discarded.
 - If only clumping is observed, you may still be able to use the material for non-critical applications. However, for quantitative or sensitive assays, it is strongly recommended to use a new, unopened vial to ensure accuracy and reproducibility.
 - Review your handling procedures to ensure the container is opened for the minimum time necessary and is securely sealed immediately after use. Consider handling the material inside a glove box with a dry atmosphere for critical experiments.

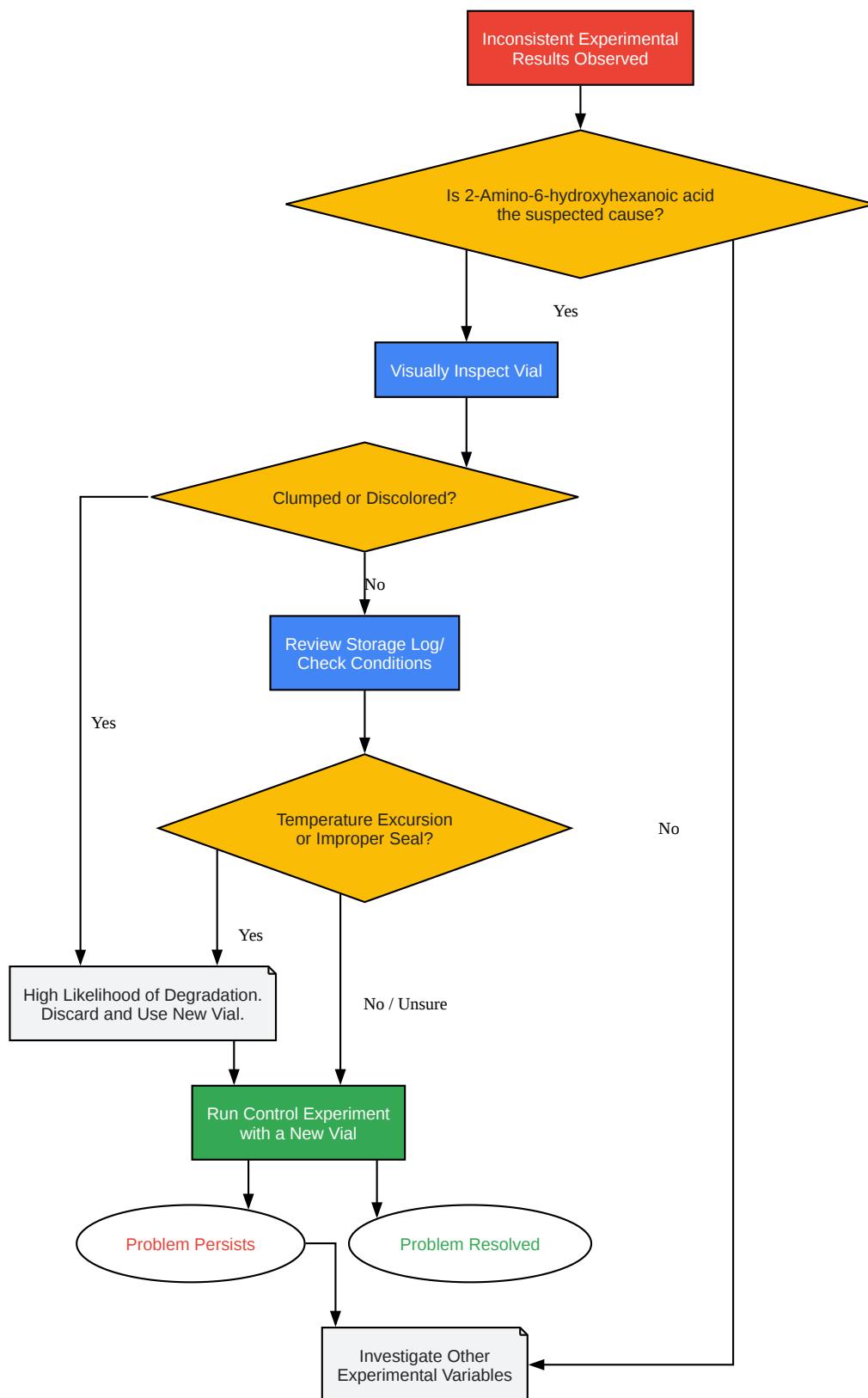
Scenario 2: I accidentally left the vial at room temperature overnight. Is it still viable?

- **Probable Cause:** Deviation from the recommended 2-8°C storage temperature.[\[1\]](#)
- **Scientific Explanation:** While a single, short-term excursion to room temperature is unlikely to cause significant degradation of the solid compound, it increases the kinetic energy of the molecules, potentially accelerating any slow degradation processes. The primary risk is not immediate decomposition but a potential shortening of the overall shelf life.
- **Recommended Action:**
 - Immediately return the vial to the recommended 2-8°C storage.
 - Label the vial to indicate the temperature excursion.
 - For highly sensitive applications (e.g., drug development, clinical trials), it is best practice to quarantine this vial and use a new one that has been stored correctly. For general research, the material is likely still usable, but you should be vigilant for any unexpected results in your experiments.

Scenario 3: My experimental results are inconsistent or show unexpected byproducts.

- Probable Cause: If you have ruled out other experimental errors, the integrity of your **2-Amino-6-hydroxyhexanoic acid** may be compromised due to improper storage.
- Scientific Explanation: The presence of degradation products (e.g., from oxidation or hydrolysis) can interfere with your reaction, leading to lower yields, unexpected side reactions, or inaccurate analytical readings. For example, if the amino group oxidizes, it will no longer participate in the intended reaction chemistry, leading to variability.
- Recommended Action: Follow the troubleshooting workflow below. The most reliable solution is to perform a control experiment using a new, unopened vial of **2-Amino-6-hydroxyhexanoic acid** stored under ideal conditions. If the inconsistency is resolved, discard the suspect vial.

Troubleshooting Workflow Diagram

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Caption: Troubleshooting workflow for inconsistent results.

Part 3: Experimental Protocol

Protocol: Preparation of an Aqueous Stock Solution

This protocol outlines the best practices for preparing a stock solution, minimizing the risks associated with the compound's hygroscopic nature.

Materials:

- **2-Amino-6-hydroxyhexanoic acid** (stored at 2-8°C)
- Analytical balance
- Appropriate solvent (e.g., slightly acidic aqueous buffer, water)[\[1\]](#)
- Calibrated pipettes
- Volumetric flask
- Spatula
- Weighing paper/boat

Procedure:

- Equilibration: Remove the container of **2-Amino-6-hydroxyhexanoic acid** from the refrigerator and allow it to sit unopened on the bench for at least 20-30 minutes. This crucial step allows the container and its contents to equilibrate to room temperature, preventing condensation of atmospheric moisture onto the cold solid when the container is opened.
- Weighing: Perform the weighing process as quickly as possible to minimize air exposure. Tare the analytical balance with your weighing paper. Using a clean, dry spatula, weigh the desired amount of the solid.
- Sealing: Immediately and securely close the main container of the solid compound and return it to 2-8°C storage.
- Solubilization: Transfer the weighed solid into your volumetric flask. Add a portion of the desired solvent (approximately 50-70% of the final volume).

- **Dissolution:** Gently swirl or vortex the flask to dissolve the solid completely. The compound is slightly soluble in water and aqueous acid.[\[1\]](#) Sonication may be used if dissolution is slow. Ensure the solid is fully dissolved before proceeding.
- **Final Volume:** Once dissolved, add the solvent to bring the solution to the final target volume. Cap the flask and invert it several times to ensure a homogenous solution.
- **Storage of Solution:** If not for immediate use, filter-sterilize the solution and store it in appropriate aliquots at -20°C or below. Avoid repeated freeze-thaw cycles.

Part 4: Technical Data Summary

The following table summarizes the critical storage conditions for solid **2-Amino-6-hydroxyhexanoic acid**.

Parameter	Recommendation	Rationale & Source(s)
Temperature	2-8°C (Refrigerated)	To minimize the rate of chemical degradation. [1] [2] [3]
Atmosphere	Dry, Tightly Sealed Container	The compound is hygroscopic and absorbs moisture from the air. [1] [3]
Light	Protect from Direct Light	To prevent potential photo-degradation. [4] [6]
Incompatibilities	Strong Oxidizing Agents	The amino and hydroxyl groups are susceptible to oxidation. [2]

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References

- 1. 2-AMINO-6-HYDROXY-HEXANOIC ACID CAS#: 305-77-1 [amp.chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. fishersci.co.uk [fishersci.co.uk]
- 6. carlroth.com [carlroth.com]
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